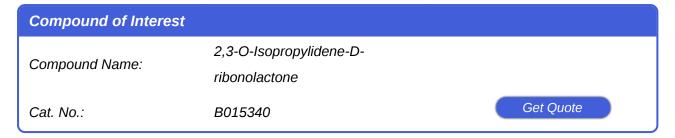


Stereocontrolled Synthesis Using 2,3-O-Isopropylidene-D-ribonolactone: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

2,3-O-Isopropylidene-D-ribonolactone is a versatile and commercially available chiral building block derived from D-ribose. Its rigid, bicyclic structure and strategically protected hydroxyl groups make it an invaluable starting material for the stereocontrolled synthesis of a wide array of complex molecules. This document provides detailed application notes and experimental protocols for the use of **2,3-O-Isopropylidene-D-ribonolactone** in the synthesis of high-value compounds, including carbohydrate derivatives, C-nucleosides, and other bioactive molecules.

Introduction: A Versatile Chiral Pool Starting Material

2,3-O-Isopropylidene-D-ribonolactone serves as a crucial intermediate in carbohydrate chemistry and pharmaceutical development.[1] The isopropylidene group protects the C2 and C3 hydroxyl groups, allowing for selective manipulation of the C5 hydroxyl group and the lactone carbonyl. This feature is instrumental in achieving high stereoselectivity in subsequent reactions. Its applications span from the synthesis of antiviral and anticancer agents to the development of RNA analogs for gene therapy research.[1]



This chiral building block has been successfully employed in the stereocontrolled synthesis of carbohydrates like 6-epi-trehazolin and 6-epi-trehalamine.[2] Furthermore, it is a key precursor for C-nucleosides, prostanoids, and GABA analogs. The inherent chirality of the molecule provides a template for the creation of new stereogenic centers with high fidelity, a critical aspect in the synthesis of pharmacologically active compounds.

Physicochemical Properties and Handling

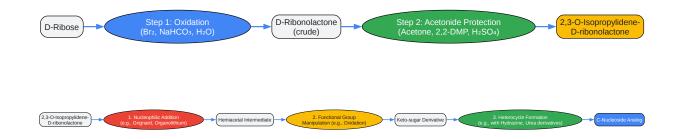
A summary of the key physicochemical properties of **2,3-O-Isopropylidene-D-ribonolactone** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	30725-00-9	[2]
Molecular Formula	C8H12O5	[2]
Molecular Weight	188.18 g/mol	[1]
Appearance	White to light yellow powder	[1]
Melting Point	135-138 °C	
Optical Rotation	$[\alpha]^{20}$ /D -69° (c=2 in pyridine)	
Purity	≥ 95%	[2]
Solubility	DMF: 20 mg/mL, DMSO: 10 mg/mL, Ethanol: 15 mg/mL	[2]
Storage	2 - 8 °C	[1]

Experimental Protocols Synthesis of 2,3-O-Isopropylidene-D-ribonolactone from D-Ribose

This protocol is adapted from a well-established procedure for the synthesis of the title compound from inexpensive D-ribose.[3][4] The overall synthesis is a two-step process involving the oxidation of D-ribose to D-ribonolactone, followed by acetonide protection.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemimpex.com [chemimpex.com]
- 2. caymanchem.com [caymanchem.com]
- 3. iq.ufrgs.br [iq.ufrgs.br]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Stereocontrolled Synthesis Using 2,3-O-Isopropylidene-D-ribonolactone: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF].
 Available at: [https://www.benchchem.com/product/b015340#stereocontrolled-synthesis-using-2-3-o-isopropylidene-d-ribonolactone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com